

# Best practices for storing and handling PS-1145 dihydrochloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PS-1145 dihydrochloride

Cat. No.: B149754

[Get Quote](#)

## PS-1145 Dihydrochloride Technical Support Center

Welcome to the technical support center for **PS-1145 dihydrochloride**. This resource is designed for researchers, scientists, and drug development professionals, providing essential information for the effective storage, handling, and use of this compound in your experiments.

## Frequently Asked Questions (FAQs)

Q1: How should I store **PS-1145 dihydrochloride** upon receipt?

For long-term storage, **PS-1145 dihydrochloride** solid should be stored at -20°C, where it is stable for at least four years.<sup>[1][2][3]</sup> For short-term storage of a few days to weeks, it can be kept at 2-8°C.<sup>[4][5][6]</sup> Always store the compound in a dry, dark place and keep the container tightly closed.<sup>[5][7]</sup>

Q2: What is the best solvent for reconstituting **PS-1145 dihydrochloride**?

The most common and recommended solvent is high-quality, anhydrous Dimethyl Sulfoxide (DMSO).<sup>[1][2][4]</sup> It is also soluble in a 1:1 mixture of methanol and water with warming.<sup>[6][8]</sup>

Q3: I'm having trouble dissolving the compound. What should I do?

If you experience solubility issues, gentle warming can help. Warming a DMSO solution to approximately 60°C for a few minutes can aid dissolution.[6][8] It is critical to use fresh, anhydrous DMSO, as absorbed moisture can significantly reduce solubility.[2] Vortexing or sonication can also be applied to facilitate dissolution.

Q4: How should I store the reconstituted stock solution?

Stock solutions should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.[3] For optimal stability, store these aliquots at -80°C (stable for up to 2 years) or -20°C (stable for up to 1 year).[3]

Q5: What personal protective equipment (PPE) should I use when handling **PS-1145 dihydrochloride**?

You should always wear appropriate PPE, including gloves, eye shields, and a dust mask (such as a type N95) when handling the solid compound.[9] All handling of the powder should be done in a chemical fume hood.[7]

Q6: What is the primary mechanism of action for PS-1145?

PS-1145 is a selective inhibitor of I $\kappa$ B kinase (IKK).[4][5] By inhibiting IKK, it blocks the phosphorylation and subsequent degradation of I $\kappa$ B $\alpha$ , the natural inhibitor of Nuclear Factor-kappa B (NF- $\kappa$ B).[5][8] This action prevents NF- $\kappa$ B from translocating to the nucleus, thereby inhibiting the transcription of its target genes, which are often involved in inflammation and cell survival.[4][5]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation in Stock Solution	Solvent has absorbed moisture; solution is too concentrated; improper storage.	Use fresh, anhydrous DMSO. [2] Warm the solution gently while vortexing. Ensure the storage temperature is appropriate (-20°C or -80°C) and that the vial is sealed tightly.[3]
Inconsistent Experimental Results	Repeated freeze-thaw cycles of the stock solution; improper dilution; compound degradation.	Prepare single-use aliquots of your stock solution to avoid freeze-thaw damage.[3] Always use a calibrated pipette for dilutions. Prepare working solutions fresh from the stock for each experiment.
Low Potency or Lack of Effect	Incorrect concentration used; compound has degraded; cellular system is not responsive.	Verify the final concentration in your assay. Confirm the IC50 value (typically 88-100 nM) in your specific cell line with a dose-response experiment.[1] Ensure the NF-κB pathway is active in your experimental model.
Cell Toxicity Observed	Solvent concentration is too high; compound concentration is too high.	Ensure the final concentration of DMSO in your cell culture medium is non-toxic (typically <0.5%). Perform a dose-response experiment to determine the optimal, non-toxic concentration of PS-1145 for your cells.

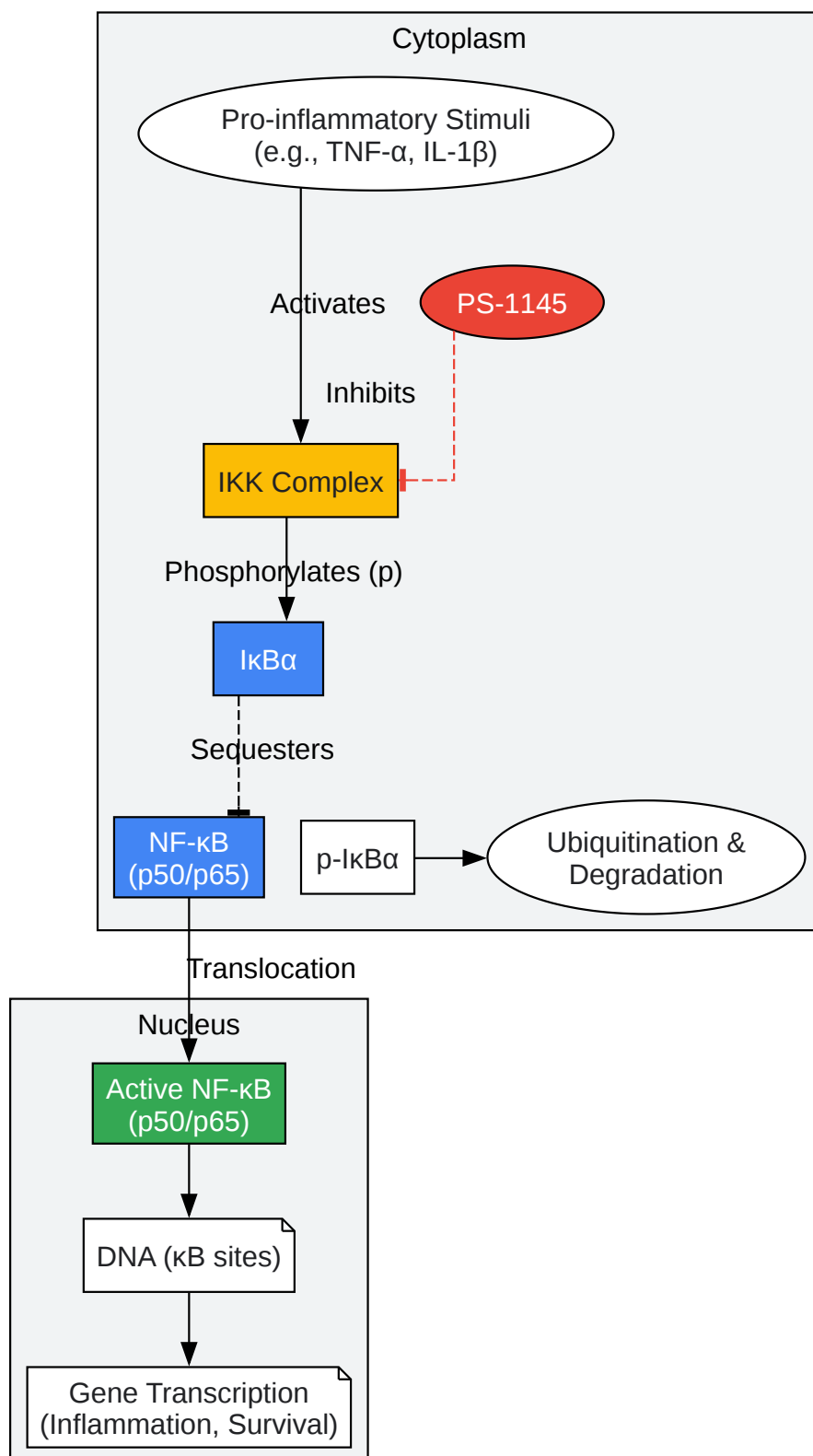
## Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **PS-1145 dihydrochloride**.

Property	Value	Source(s)
Molecular Formula	$C_{17}H_{11}ClN_4O \cdot 2HCl$	[4][9]
Molecular Weight	395.67 g/mol	[4][9][10]
Purity	≥98% (HPLC)	[4][9]
Appearance	Yellow solid	[6][8]
Long-Term Storage (Solid)	-20°C	[1][2][5]
Short-Term Storage (Solid)	+4°C	[4][5]
Storage (Stock Solution)	-20°C (1 year) or -80°C (2 years)	[3]
Solubility in DMSO	5 mM to 64 mg/mL (198 mM)	[2][4]
Solubility in Methanol:Water (1:1)	≥5 mg/mL (with warming to 60°C)	[6][8]
IKK IC <sub>50</sub>	~88-100 nM	[1][5]

## Visualizations

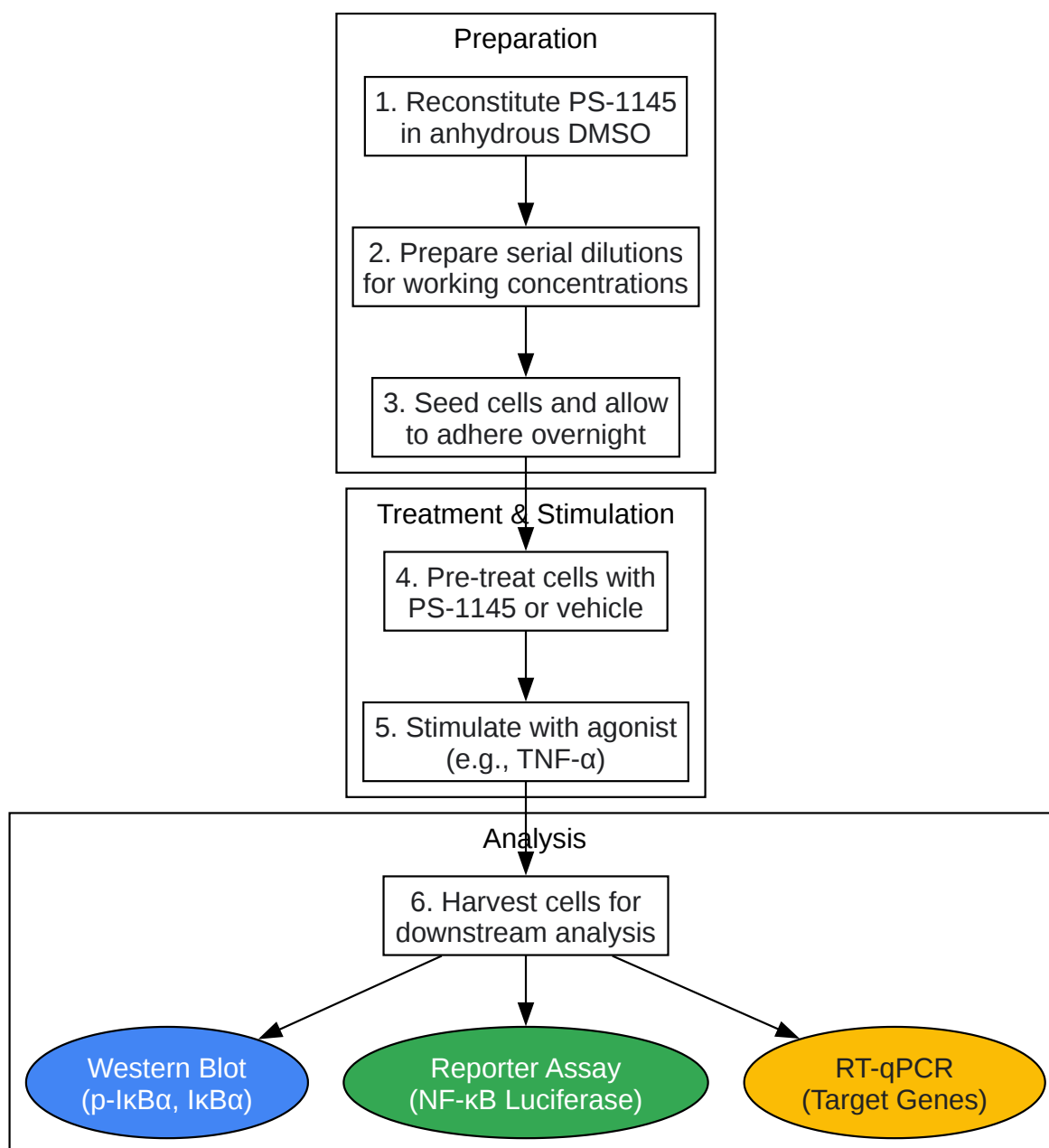
### Signaling Pathway Diagram



[Click to download full resolution via product page](#)

Caption: NF-κB signaling pathway inhibited by PS-1145.

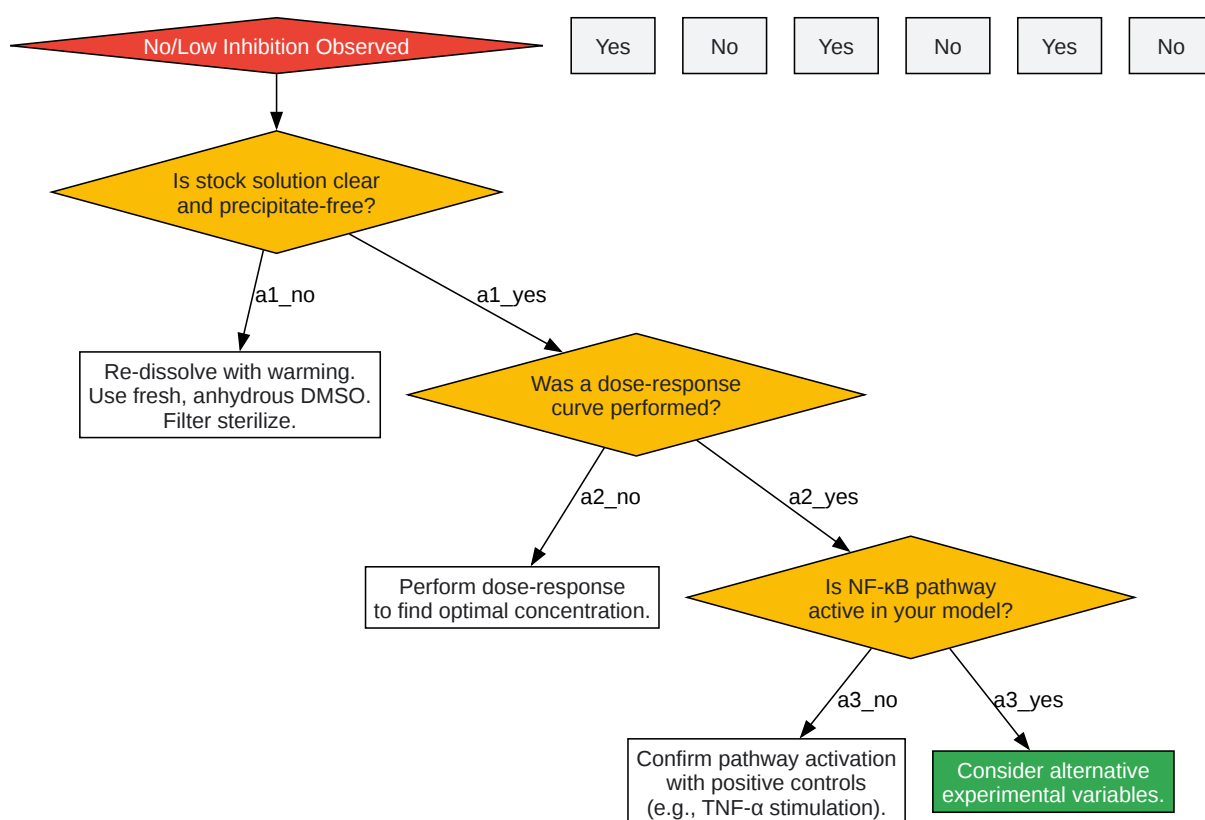
## Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: General workflow for cell-based assays using PS-1145.

## Troubleshooting Logic Diagram



[Click to download full resolution via product page](#)

Caption: Troubleshooting logic for unexpected experimental results.

## Experimental Protocols

### Protocol: IKK Kinase Activity Assay (In Vitro)

This protocol is adapted from methodologies described in the literature for assessing IKK inhibition.<sup>[2]</sup>

Objective: To determine the IC<sub>50</sub> of PS-1145 on IKK complex activity.

Materials:

- **PS-1145 dihydrochloride** stock solution (e.g., 10 mM in DMSO)
- Active IKK complex (recombinant or immunoprecipitated from cell lysates)
- Biotinylated IκBα peptide substrate
- Kinase assay buffer
- ATP solution
- Phospho-specific antibody for IκBα (Ser32)
- ELISA plates, reagents, and plate reader

Methodology:

- **Compound Dilution:** Prepare a serial dilution of PS-1145 in kinase assay buffer. Include a DMSO-only vehicle control.
- **Pre-incubation:** In an appropriate reaction vessel, add the active IKK complex. Add the diluted PS-1145 or vehicle control to the complex. Pre-incubate for 60 minutes at 25°C to allow the inhibitor to bind to the kinase.<sup>[2]</sup>
- **Kinase Reaction Initiation:** Start the kinase reaction by adding a mixture of the biotinylated IκBα peptide substrate and ATP.
- **Incubation:** Allow the reaction to proceed for a specified time (e.g., 30-60 minutes) at 30°C.

- **Reaction Termination:** Stop the reaction by adding EDTA or by spotting the reaction mixture onto a membrane that binds the peptide.
- **Detection:** Detect the amount of phosphorylated substrate using an ELISA-based format.<sup>[2]</sup> This typically involves capturing the biotinylated peptide on a streptavidin-coated plate, followed by incubation with a phospho-specific primary antibody and a horseradish peroxidase (HRP)-conjugated secondary antibody.
- **Data Analysis:** Measure the signal (e.g., absorbance or luminescence). Plot the percentage of inhibition against the logarithm of the PS-1145 concentration. Fit the data to a four-parameter logistic equation to calculate the IC<sub>50</sub> value.

## Protocol: NF-κB Reporter Assay in Cultured Cells

This protocol outlines the steps to measure the effect of PS-1145 on NF-κB transcriptional activity in a cell-based assay.

**Objective:** To quantify the inhibition of agonist-induced NF-κB activity by PS-1145.

**Materials:**

- Cells stably or transiently transfected with an NF-κB luciferase reporter construct.
- **PS-1145 dihydrochloride** stock solution (e.g., 10 mM in DMSO).
- Cell culture medium and supplements.
- Agonist to stimulate NF-κB (e.g., TNF-α, IL-1β).
- Luciferase assay reagent.
- Luminometer.

**Methodology:**

- **Cell Seeding:** Plate the NF-κB reporter cells in a white, clear-bottom 96-well plate at a predetermined density and allow them to attach overnight.

- **Inhibitor Pre-treatment:** The next day, remove the medium and add fresh medium containing various concentrations of PS-1145 or a vehicle control (e.g., 0.1% DMSO). Incubate the cells for 1-2 hours.
- **Stimulation:** Add the NF- $\kappa$ B agonist (e.g., TNF- $\alpha$  at 10 ng/mL) to the wells. Include a non-stimulated control group.
- **Incubation:** Incubate the plate for an additional 6-8 hours to allow for reporter gene expression.
- **Cell Lysis and Signal Detection:** Remove the medium. Lyse the cells and measure luciferase activity according to the manufacturer's protocol for your chosen luciferase assay system.
- **Data Analysis:** Normalize the luciferase signal to a measure of cell viability (e.g., using a CellTiter-Glo® assay or by normalizing to a co-transfected control reporter like Renilla luciferase). Calculate the percentage of inhibition relative to the stimulated vehicle control. Plot the results to determine the dose-dependent effect of PS-1145.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [caymanchem.com](http://caymanchem.com) [[caymanchem.com](http://caymanchem.com)]
- 2. [selleckchem.com](http://selleckchem.com) [[selleckchem.com](http://selleckchem.com)]
- 3. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]
- 4. PS 1145 dihydrochloride | I $\kappa$ B Kinase Inhibitors: R&D Systems [[rndsystems.com](http://rndsystems.com)]
- 5. [medkoo.com](http://medkoo.com) [[medkoo.com](http://medkoo.com)]
- 6. PS-1145 dihydrochloride  $\geq$ 98% (HPLC), solid | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 7. [sigmaaldrich.com](http://sigmaaldrich.com) [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 8. [scientificlabs.co.uk](http://scientificlabs.co.uk) [[scientificlabs.co.uk](http://scientificlabs.co.uk)]
- 9. PS-1145 dihydrochloride  $\geq$ 98% (HPLC), solid | Sigma-Aldrich [[sigmaaldrich.com](http://sigmaaldrich.com)]

- 10. PS-1145 dihydrochloride  $\geq 98\%$  (HPLC), solid | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [Best practices for storing and handling PS-1145 dihydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b149754#best-practices-for-storing-and-handling-ps-1145-dihydrochloride]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)